

using 2-Fluorooxirane as a fluorinated building block

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Compound of Interest

Compound Name: 2-Fluorooxirane

CAS No.: 64515-39-5

Cat. No.: B14494622

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Application Note: **2-Fluorooxirane** as a Precision Fluorinated Building Block

Target Audience: Researchers, synthetic chemists, and drug development professionals.

Content Type: Advanced Application Note & Experimental Protocols.

Executive Summary

The incorporation of fluorine into organic frameworks is a cornerstone of modern pharmaceutical and materials science, profoundly altering metabolic stability, lipophilicity, and binding affinity. **2-Fluorooxirane** (CAS 64515-39-5) serves as a highly reactive, atom-efficient building block. Unlike bulkier fluorinated synthons, **2-fluorooxirane** allows for the precise introduction of a 2-fluoro-1-hydroxyethyl motif into complex molecules. This guide details the mechanistic causality governing its unique reactivity and provides self-validating protocols for its application in advanced synthesis.

Mechanistic Causality: The Regioselectivity of 2-Fluorooxirane

When utilizing epoxides in synthesis, regioselectivity during nucleophilic ring-opening is the primary hurdle. Non-fluorinated terminal epoxides often yield a mixture of regioisomers depending on the steric bulk of the nucleophile and the Lewis acidity of the catalyst.

However, **2-fluorooxirane** exhibits exclusive regioselectivity, undergoing nucleophilic attack strictly at the terminal, non-fluorinated carbon (

) .

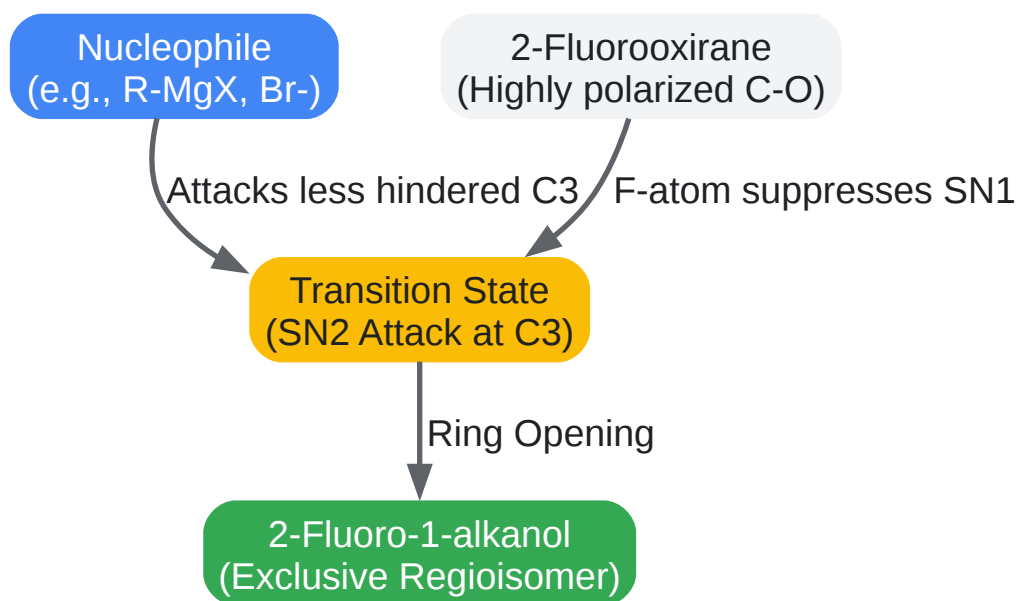
The Causality of Exclusive Terminal Attack:

- Suppression of the

Pathway: The highly electronegative fluorine atom exerts a powerful inductive electron-withdrawing effect (-I effect). As the

bond begins to lengthen in the transition state, any developing carbocationic character at is severely destabilized by the adjacent fluorine. This completely shuts down -like ring opening.

- Steric and Electronic Steering: The fluorine atom sterically shields the position while simultaneously polarizing the molecule, rendering the unsubstituted carbon highly electrophilic. Consequently, the reaction is forced into a strict pathway at the terminal carbon, yielding 2-fluoro-1-alkanol derivatives.



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Mechanistic pathway of regioselective SN2 ring-opening of **2-fluorooxirane**.

Quantitative Data: Regioselectivity Comparison

The table below summarizes the profound impact of fluorine substitution on the regiochemical outcome of organocuprate-mediated ring openings.

Epoxide Substrate	Nucleophile System	Major Attack Site	Regiomer Ratio (Terminal : Internal)
2-Fluorooxirane	Alkyl-MgX / CuI	Terminal ()	> 99 : 1
Propylene Oxide	Alkyl-MgX / CuI	Terminal ()	~ 95 : 5
Oxirane (Unsubstituted)	Alkyl-MgX / CuI	N/A (Symmetric)	1 : 1 (Statistically)

Experimental Protocols

Protocol A: Organocuprate-Mediated Alkylation (C-C Bond Formation)

This protocol describes the synthesis of complex fluorinated alcohols via the ring-opening of **2-fluorooxirane** using a Grignard reagent softened by a copper(I) catalyst.

Causality of Experimental Choices:

- Temperature (-78 °C): **2-Fluorooxirane** is highly volatile (BP ~29 °C). Cryogenic conditions prevent reagent loss via evaporation and control the highly exothermic ring-opening, preventing unwanted polymerization.
- Cu(I) Catalysis: Hard nucleophiles (like raw Grignard reagents) can act as bases, potentially abstracting a proton and causing the elimination of HF. Transmetalation to a softer organocuprate ensures strict nucleophilic attack.

Step-by-Step Methodology:

- System Preparation: Flame-dry a Schlenk flask under argon. Add 10 mol% CuI and suspend in anhydrous THF (0.2 M relative to the final nucleophile concentration).
- Transmetalation: Cool the suspension to -78 °C. Dropwise, add the desired Grignard reagent (1.2 equivalents). Stir for 30 minutes to ensure complete formation of the organocuprate intermediate.
- Epoxide Addition: Using a pre-chilled gas-tight syringe, inject **2-fluorooxirane** (1.0 equivalent) directly into the reaction mixture.
- Controlled Reaction: Maintain the reaction at -78 °C for 2 hours, then allow it to slowly warm to -20 °C over an additional 2 hours.
- Self-Validation Check (In-Process): Extract a 50 µL aliquot, quench in saturated , and analyze via GC-MS. The disappearance of the epoxide peak (m/z 62) and the appearance of the target mass validate reaction completion.

- **Quenching & Isolation:** Quench the bulk reaction with saturated aqueous to break down copper complexes. Extract with diethyl ether, dry over , and purify via silica gel chromatography.
- **Final Validation:** Confirm the exclusive terminal attack via NMR. A characteristic multiplet (due to coupling with adjacent protons) confirms the 2-fluoro-1-alkanol structure, whereas a singlet or doublet would indicate unwanted internal attack.

Protocol B: Catalytic Cycloaddition with (Green Synthesis)

2-Fluorooxirane is an excellent substrate for

fixation, yielding fluorinated cyclic carbonates. Recent advancements utilize robust

-cluster Metal-Organic Frameworks (MOFs) to synergistically catalyze this transformation .

Causality of Experimental Choices:

- **MOF Catalyst (NUC-162a):** Provides dense Lewis acidic sites that coordinate the epoxide oxygen, weakening the bond without requiring harsh homogeneous acids.
- **Cocatalyst (**
): Provides the highly nucleophilic bromide ion to initiate the terminal ring opening, creating the alkoxide intermediate necessary to attack the molecule.

Step-by-Step Methodology:

- **Reactor Loading:** Into a high-pressure stainless-steel autoclave, add **2-fluorooxirane** (10 mmol), NUC-162a MOF catalyst (0.011 mol%), and (2.5 mol%).

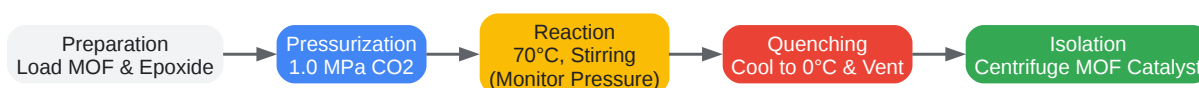
- Pressurization: Purge the reactor three times with

to remove atmospheric air. Pressurize the vessel to 1.0 MPa with

.
- Reaction: Heat the reactor to 70 °C while stirring at 600 rpm.
- Self-Validation Check (In-Process): Monitor the internal pressure of the reactor. A steady pressure drop indicates

consumption. The reaction is deemed complete when the pressure curve plateaus (typically 4-6 hours).
- Isolation: Cool the reactor to 0 °C (to prevent volatilization of unreacted epoxide) and slowly vent the residual

. Add ethyl acetate to dissolve the product and centrifuge at 8000 rpm for 10 minutes to recover the heterogeneous MOF catalyst.
- Purification: Concentrate the supernatant under reduced pressure to yield the pure fluorinated cyclic carbonate.



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Experimental workflow for the catalytic cycloaddition of **2-fluorooxirane**.

References

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